

effect of storage conditions on gFOBT card stability for DNA analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Guaiac*

Cat. No.: *B1164896*

[Get Quote](#)

Technical Support Center: gFOBT Card Stability for DNA Analysis

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **guaiac**-based fecal occult blood test (gFOBT) cards for DNA analysis. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: How long can I store gFOBT cards before DNA extraction?

A: The stability of DNA on gFOBT cards is dependent on the storage conditions. For microbial DNA analysis, studies have shown that gFOBT cards can be stored for up to 3 years at ambient temperature after sample application without a noticeable decline in data quality.^{[1][2]} Even after 10 years of storage at -80°C, successful microbiome analysis has been demonstrated.^{[3][4]} However, for optimal results, it is crucial to process the cards as soon as possible after sample collection.

Q2: What is the optimal temperature for storing gFOBT cards for DNA analysis?

A: For long-term storage, freezing at -80°C is the recommended condition to ensure DNA integrity.^{[3][4]} If long-term freezing is not feasible, storage at ambient temperature is possible for several years, although this may lead to some DNA degradation over time. It is important to note that storage at ambient temperature for more than 7 days before the card is developed can lead to significant DNA fragmentation.^{[3][4]}

Q3: How does humidity affect DNA stability on gFOBT cards?

A: While specific quantitative data on the effect of humidity on gFOBT cards is limited, high humidity is a known factor that accelerates DNA degradation. It is recommended to store gFOBT cards in a dry environment to minimize this risk.

Q4: Can I expect to obtain high-quality DNA from gFOBT cards?

A: Yes, it is possible to obtain DNA of sufficient quality for downstream applications such as PCR and next-generation sequencing. However, the quality can be affected by storage conditions and the DNA extraction method used. Prompt processing of the cards after sample collection generally yields higher quality DNA with larger fragment sizes.^[3]

Q5: Is there a difference in DNA yield between fresh stool and samples from gFOBT cards?

A: Studies have shown good concordance between the microbial DNA profiles isolated from fresh stool samples and matched gFOBT cards.^{[1][2]} However, the total DNA yield may be lower from gFOBT cards compared to bulk stool samples, depending on the amount of fecal material applied to the card and the extraction method.

Troubleshooting Guides

Low DNA Yield

Potential Cause	Recommended Solution
Insufficient starting material	Ensure an adequate and even smear of the fecal sample is applied to the gFOBT card as per the manufacturer's instructions.
Prolonged storage at ambient temperature before card development	Develop the gFOBT card as soon as possible after sample collection, ideally within a few days. Storage for more than a week at room temperature prior to development can significantly reduce DNA yield. ^[3]
Inefficient cell lysis	Incorporate a bead-beating step in your DNA extraction protocol to ensure efficient lysis of microbial cells, which is crucial for maximizing DNA recovery from fecal samples. ^[3]
Suboptimal DNA extraction kit	Use a DNA extraction kit specifically designed for or validated with fecal samples. The QIAamp DNA Stool Mini Kit has been used in studies with fecal samples on cards.
Card stored in a humid environment	Store cards in a dry environment, ideally with a desiccant, to prevent DNA degradation due to moisture.

Poor DNA Quality (Degraded DNA)

Potential Cause	Recommended Solution
Delayed processing of the card	Process the gFOBT card promptly after sample collection. DNA fragmentation increases with storage time at ambient temperature before the card is developed.[3]
High storage temperature	For long-term storage, maintain the cards at -80°C to preserve DNA integrity.[3][4]
Harsh DNA extraction method	Avoid excessive heat or harsh chemical treatments during the DNA extraction process that could further degrade the DNA.
Repeated freeze-thaw cycles	If the cards are stored frozen, avoid multiple freeze-thaw cycles as this can lead to DNA shearing.

Quantitative Data Summary

The following tables summarize quantitative data on DNA yield and quality from gFOBT cards under different storage conditions.

Table 1: Effect of Pre-Development Storage Time at Ambient Temperature on DNA Yield and Quality

Storage Time Before Development	Total DNA Yield (ng)	DNA Fragment Size (kbp)
Immediately Developed	1000 - 4430	Medium to Good Quality (2 - 12)
5 - 11 days at Ambient Temperature	90 - 520	Low Quality (< 0.5) or Degraded

Data adapted from a study on 10-year-old gFOBT cards.[3]

Experimental Protocols

Recommended DNA Extraction Protocol from gFOBT Cards

This protocol is a composite based on methods described for DNA extraction from fecal samples on collection cards and is intended as a starting point. Optimization may be required based on your specific downstream application.

Materials:

- gFOBT card with fecal sample
- Sterile scalpel or biopsy punch
- Microcentrifuge tubes
- Bead-beating tubes containing sterile beads (e.g., garnet, ceramic)
- DNA extraction kit suitable for fecal samples (e.g., QIAamp DNA Stool Mini Kit or similar)
- Proteinase K
- Lysis buffer (as provided in the kit or a custom buffer)
- Ethanol
- Wash buffers (as provided in the kit)
- Elution buffer (e.g., AE buffer or sterile nuclease-free water)

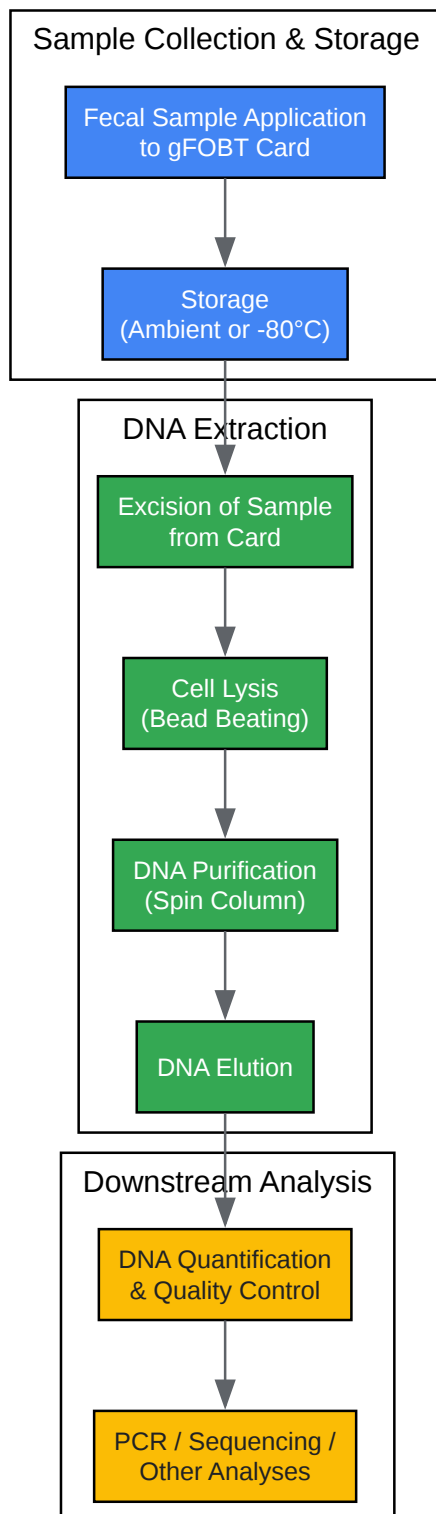
Procedure:

- Sample Preparation:
 - Using a sterile scalpel or a biopsy punch, excise a portion of the fecal smear from the gFOBT card.
 - Place the excised portion into a bead-beating tube.

- Lysis:
 - Add the appropriate volume of lysis buffer and Proteinase K to the bead-beating tube.
 - Homogenize the sample using a bead beater for a recommended duration and speed (e.g., 2-5 minutes at maximum speed). This step is critical for disrupting microbial cell walls.
 - Incubate the lysate at a temperature and duration recommended by the DNA extraction kit manufacturer (e.g., 70°C for 10 minutes) to further aid in lysis and inactivate DNases.
- DNA Purification:
 - Centrifuge the lysate to pellet the fecal debris and card material.
 - Transfer the supernatant to a new microcentrifuge tube.
 - Proceed with the DNA purification steps as outlined in the chosen DNA extraction kit manual. This typically involves binding the DNA to a silica membrane, washing away contaminants, and eluting the purified DNA.
- Elution:
 - Elute the DNA from the silica membrane using the provided elution buffer. To maximize yield, you can pre-heat the elution buffer to 70°C and perform a second elution step.
- Quantification and Quality Control:
 - Assess the concentration and purity of the extracted DNA using a spectrophotometer (e.g., NanoDrop) or a fluorometer (e.g., Qubit).
 - Evaluate the integrity of the DNA by running an aliquot on an agarose gel.

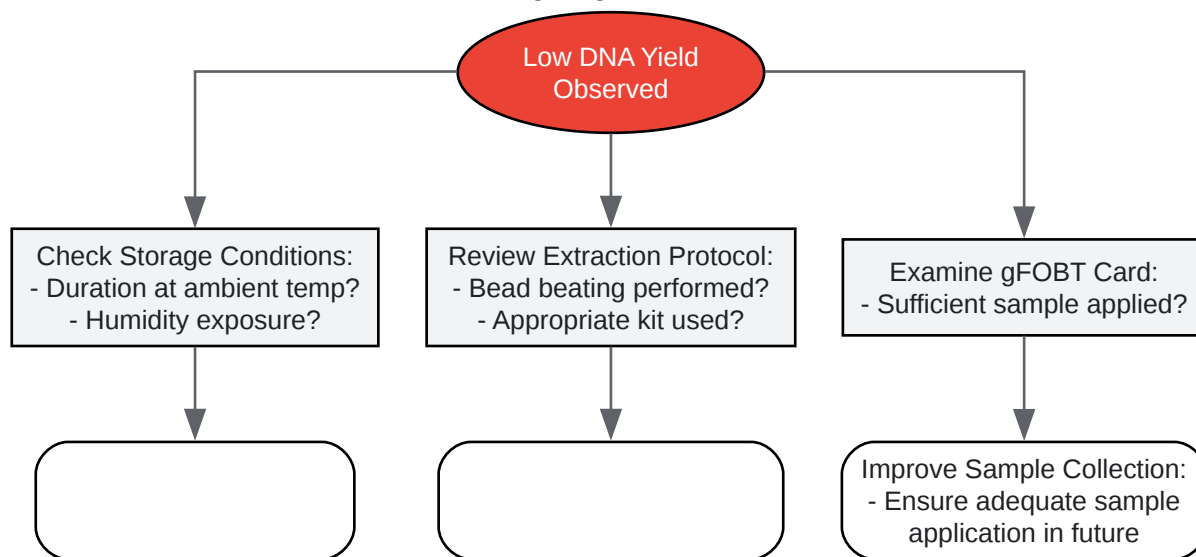
Visualizations

Experimental Workflow: From gFOBT Card to DNA Analysis

[Click to download full resolution via product page](#)

Caption: Workflow from gFOBT sample to DNA analysis.

Troubleshooting Logic for Low DNA Yield



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Preservation of bacterial DNA in 10-year-old guaiac FOBT cards and FIT tubes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 3. researchgate.net [researchgate.net]
- 4. DNA extraction protocols for animal fecal material on blood spot cards - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [effect of storage conditions on gFOBT card stability for DNA analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1164896#effect-of-storage-conditions-on-gfobt-card-stability-for-dna-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com